

Introduction: The Criticality of Raw Material Integrity in Scientific Research

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Compound of Interest

Compound Name: *2-Methylpiperidine-2-carboxylic acid hydrochloride*

Cat. No.: *B1466314*

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In the realm of scientific research and pharmaceutical development, the integrity of starting materials is paramount. The quality of a single chemical building block can profoundly impact experimental outcomes, influencing everything from reaction yields and purity profiles to the biological activity and safety of a final compound. This guide provides a comprehensive overview of sourcing **2-Methylpiperidine-2-carboxylic acid hydrochloride**, a key intermediate in various synthetic applications, including the development of novel therapeutics. As a senior application scientist, my objective is to equip you with the technical knowledge and practical insights necessary to navigate the complexities of the chemical supply chain, ensuring the procurement of high-quality, reliable reagents for your research endeavors.

Identifying and Characterizing 2-Methylpiperidine-2-carboxylic acid hydrochloride

Before initiating the procurement process, it is essential to have a clear and unambiguous identification of the target molecule.

Molecular Profile:

- Chemical Name: **2-Methylpiperidine-2-carboxylic acid hydrochloride**
- Synonyms: 2-Methyl-2-piperidinecarboxylic acid HCl
- Molecular Formula: $C_7H_{14}ClNO_2$ ^{[1][2]}

- Molecular Weight: 179.64 g/mol [1]
- CAS Number: 1094072-12-4[1][2][3]

It is crucial to use the CAS (Chemical Abstracts Service) number as the primary identifier when searching for and communicating with suppliers. While chemical names can vary, the CAS number is a unique identifier that prevents ambiguity.

Navigating the Commercial Supplier Landscape

A multitude of chemical suppliers offer **2-Methylpiperidine-2-carboxylic acid hydrochloride**, ranging from large, well-established corporations to smaller, specialized laboratories. The selection of a supplier should be a deliberate process, balancing factors such as cost, availability, and, most importantly, quality and reliability.

Tier 1: Major Chemical Suppliers

These are typically large, multinational companies with extensive catalogs and robust quality management systems. They often provide comprehensive documentation and have a strong track record of reliability.

Tier 2: Specialized and Niche Suppliers

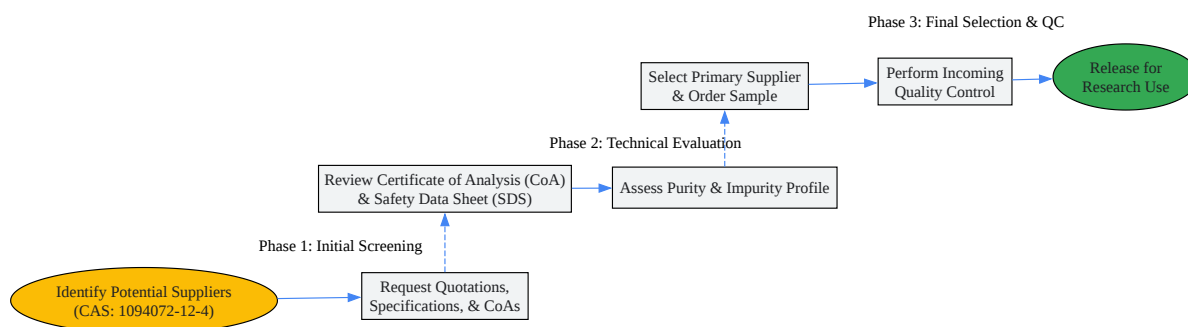
These companies may focus on specific classes of molecules, such as building blocks for protein degraders or custom synthesis services.[2] They can be an excellent source for novel or hard-to-find compounds.

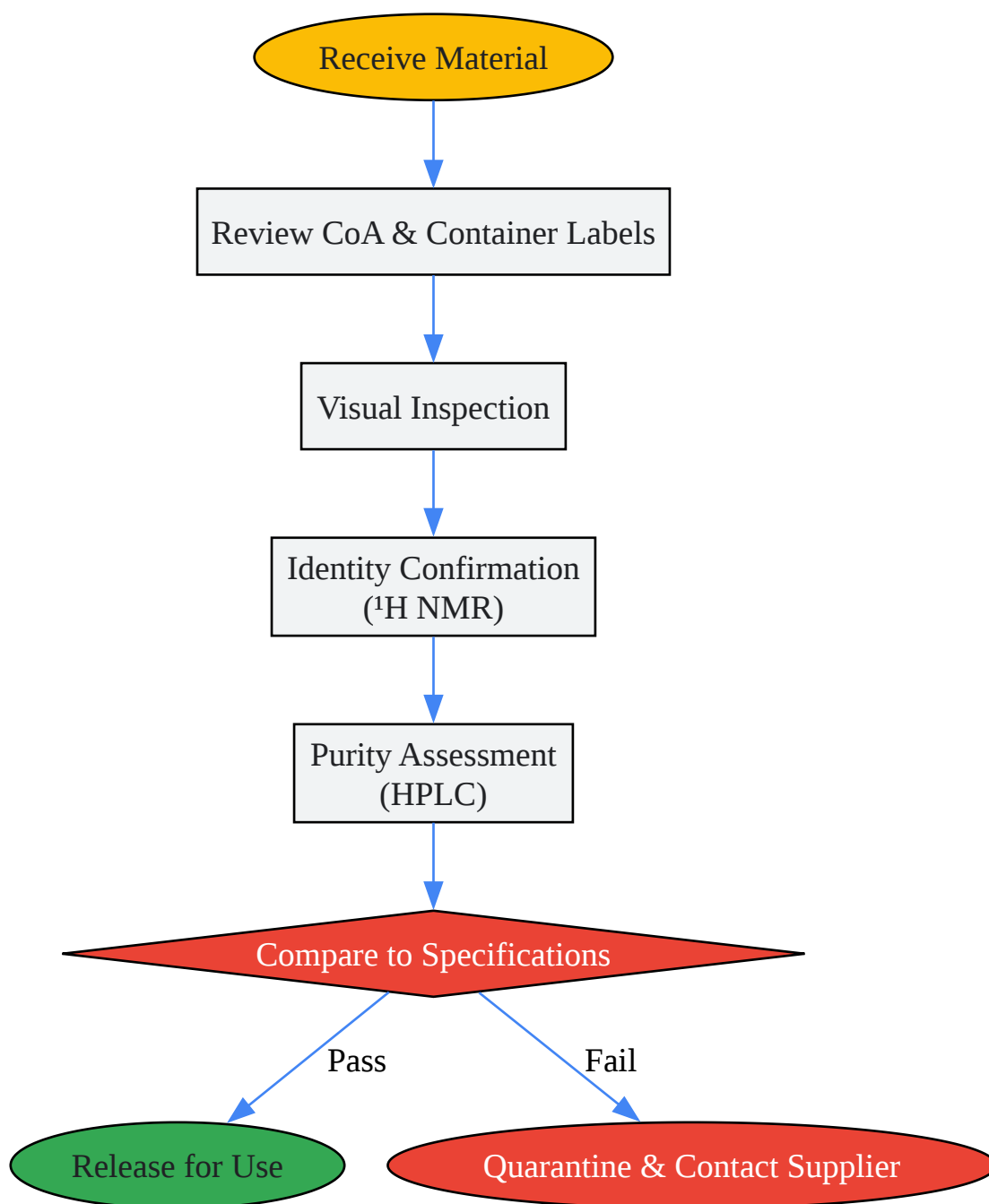
Supplier Comparison

Supplier	Purity Specification	Available Quantities	Noteworthy Information
Sigma-Aldrich (Merck)	≥95% (Typical)	Gram to multi-gram scale	Provides detailed Safety Data Sheets (SDS) and may offer various grades.[4]
Fluorochem	97%	Gram scale	Specializes in fine chemicals for research and development.[2]
TCI Chemicals	>98.0% (GC) (for related compounds)	Gram to kilogram scale	Offers a wide range of reagents with often detailed analytical data.
BLD Pharm	Not specified	Not specified	A supplier of a wide range of research chemicals.
Shanghai Amole Biotechnology Co., Ltd.	97.0%	Not specified	A China-based supplier of research chemicals.[5]
SEED CHEM	Not specified	1g	Appears to be a supplier for smaller quantities.[3]

A Framework for Supplier Qualification and Material Procurement

A systematic approach to qualifying suppliers and procuring materials is essential to mitigate risks and ensure the consistency of your research.





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